

Executive Summary: Immediate Action Required

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Compound of Interest

Compound Name: 4-Chlorobenzoin

CAS No.: 39774-18-0

Cat. No.: B1600659

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CRITICAL SAFETY ALERT: CAS/Name Mismatch You provided **4-Chlorobenzoin** with CAS 4209-02-3. There is a critical discrepancy in standard chemical registries that affects safety protocols:

- CAS 4209-02-3 corresponds to 1-(4-Bromophenyl)-2-chloroethanone (also known as 2-Chloro-4'-bromoacetophenone).[1] This substance is a Lachrymator (tear gas agent) and severe skin irritant.[1][2]
- 4-Chlorobenzoin** (chemically 4-chloro-2-hydroxy-1,2-diphenylethanone) typically corresponds to CAS 39774-18-0.[1][3][4][5][6]

Directives:

- Verify your container immediately. If the CAS is 4209-02-3, you must handle this as a Lachrymator.[1]
- Disposal Stream: Both substances contain halogens (Chlorine/Bromine).[1] They MUST be disposed of in the Halogenated Organic Waste stream.[1] DO NOT mix with general organic solvents or drain dispose.[1]

- Protocol: This guide prioritizes the stricter safety profile (Lachrymator/CAS 4209-02-3) to ensure maximum personnel safety.

Part 1: Chemical Characterization & Hazard Identification

Understanding the chemical nature dictates the disposal path.^[1] The presence of halogen atoms (Cl, Br) renders this substance unsuitable for standard incineration due to the generation of acidic gases (HCl, HBr) which damage standard incinerator scrubbers.^[1]

Feature	CAS 4209-02-3 (Likely Substance)	CAS 39774-18-0 (Nominal Substance)
Chemical Name	1-(4-Bromophenyl)-2-chloroethanone	4-Chlorobenzoin
Primary Hazard	Lachrymator (Tear Gas), Skin Burn	Irritant (Skin/Eye)
Physical State	Solid (Crystalline)	Solid (Powder)
Waste Class	Halogenated Organic	Halogenated Organic
Incineration Product	HCl, HBr (Corrosive gases)	HCl (Corrosive gas)

Why this matters:

- Lachrymators require double-bagging or "overpacking" to protect waste handlers from vapor exposure during transport.^[1]
- Halogens require high-temperature incineration with specific flue gas scrubbing.^[1] Putting this in a "Non-Halogenated" drum can result in heavy fines from waste vendors and damage to facility infrastructure.^[1]

Part 2: Pre-Disposal Stabilization & Handling

Before moving the substance to waste, stabilize it to prevent exposure.^[1]

Personal Protective Equipment (PPE)

- Respiratory: Work strictly within a certified Fume Hood.[\[1\]](#) If working with open powder of CAS 4209-02-3 outside a hood, a full-face respirator with organic vapor/acid gas cartridges is required.[\[1\]](#)
- Skin: Double nitrile gloves (0.11 mm minimum) or Silver Shield® laminate gloves.[\[1\]](#)
- Eyes: Chemical splash goggles (Safety glasses are insufficient for lachrymators).[\[1\]](#)

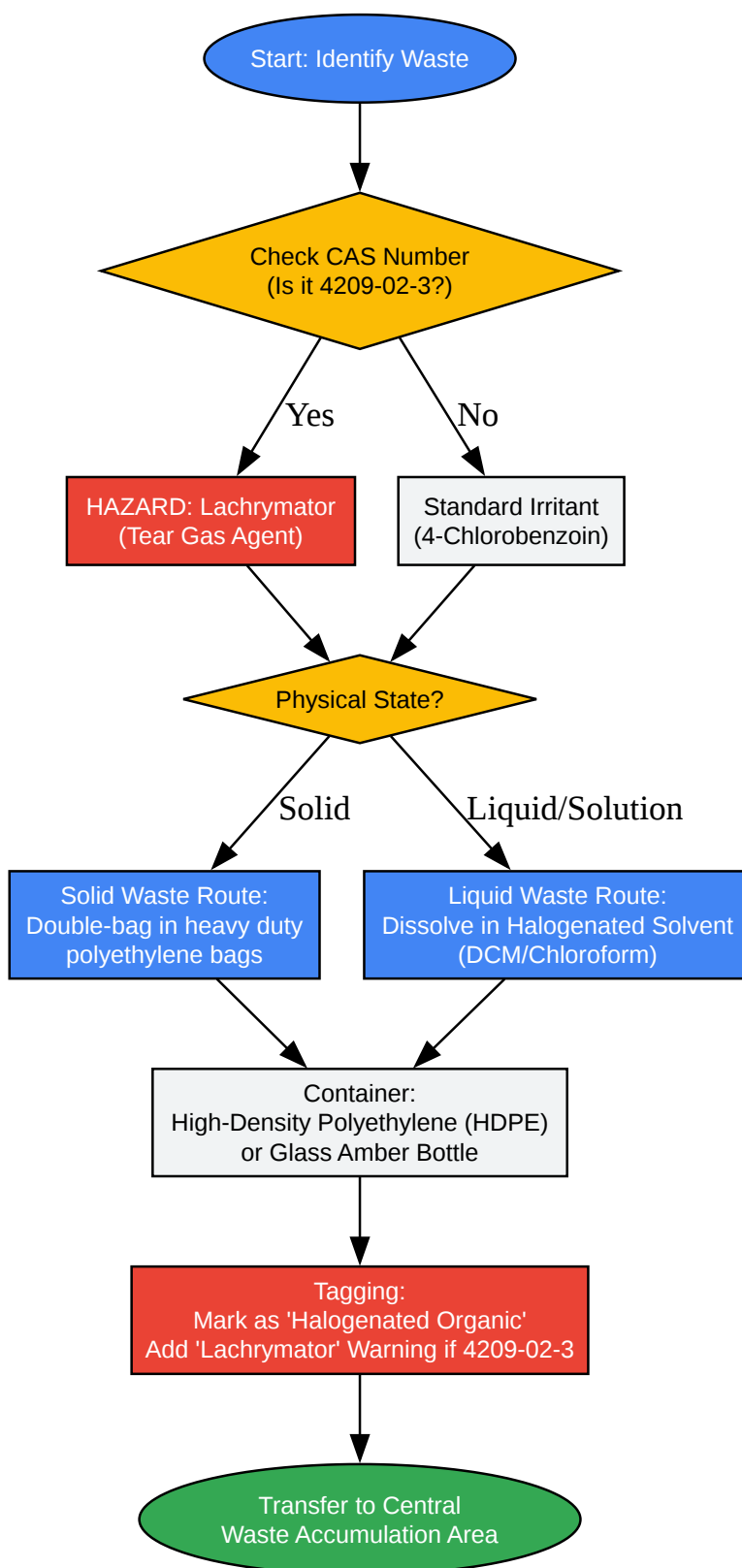
Solubilization (Recommended for Solids)

Solid waste is often more expensive and difficult to handle than liquid waste.[\[1\]](#)

- Protocol: Dissolve the solid residue in a compatible Halogenated Solvent (e.g., Dichloromethane or Chloroform) if your facility permits liquid bulking.[\[1\]](#)
- Reasoning: This keeps the waste in a single phase and reduces dust generation, which is the primary exposure vector for solid lachrymators.[\[1\]](#)

Part 3: The Disposal Workflow

This self-validating workflow ensures compliance with RCRA (Resource Conservation and Recovery Act) and local EHS standards.[\[1\]](#)



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Figure 1: Decision logic for segregating and packaging **4-Chlorobenzoin** and related lachrymators.

Step-by-Step Protocol

- Segregation:
 - Do NOT mix with: Acids, Oxidizers, or Non-Halogenated Solvents (e.g., Acetone, Methanol) unless the facility explicitly allows "commingled organic waste" (rare for lachrymators).[\[1\]](#)
 - Correct Stream: Halogenated Organic Waste.[\[1\]](#)
- Packaging:
 - Liquids: Use a screw-top container (HDPE or Glass). Do not fill >90% to allow for thermal expansion.[\[1\]](#)
 - Solids: If disposing of pure solid, place the original container into a secondary clear plastic bag (zip-seal). Place that bag into the waste drum.
 - Lachrymator Specific: If CAS 4209-02-3, tape the lid shut and place the container inside a secondary sealable bag. Write "LACHRYMATOR" on the outer bag. This alerts waste technicians to open the drum only in a ventilated area.[\[1\]](#)
- Labeling (RCRA Compliance):
 - Constituents: List "1-(4-Bromophenyl)-2-chloroethanone" (or **4-Chlorobenzoin**) and the solvent used (e.g., "Dichloromethane").[\[1\]](#)
 - Percentages: Estimate % (e.g., 5% Solute, 95% Solvent).
 - Hazard Checkboxes: Check "Toxic," "Irritant," and "Halogenated."[\[1\]](#)
- Spill Cleanup (Emergency):
 - Do not dry sweep. This generates dust and tear gas.[\[1\]](#)

- Method: Cover spill with a solvent-dampened pad (Acetone or Ethanol) to suppress dust, then wipe up.[1]
- Deactivation (Advanced): For CAS 4209-02-3 residues, treat surfaces with a dilute alkaline solution (5% Sodium Bicarbonate in water/ethanol) to hydrolyze the alpha-halo ketone, reducing lachrymatory effects.[1]

Part 4: Regulatory & Compliance Reference

- EPA Waste Code: Likely D001 (Ignitable, if in solvent) or D003 (Reactive, if potentially explosive, though less likely here).[1] If not specifically listed (P or U list), it falls under "Characteristic Waste." [1]
- Halogen Rule: Most waste vendors require segregation of any waste containing >1000 ppm halogens.[1]

References

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